

Sulfo-Cy3.5 Amine: A Technical Guide to Storage and Handling

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Compound of Interest

Compound Name: **Sulfo-Cy3.5 amine**

Cat. No.: **B12363985**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the proper storage and handling of **Sulfo-Cy3.5 amine**, a hydrophilic, red-orange fluorescent dye. Adherence to these guidelines is crucial for ensuring the stability, performance, and safety of this reagent in research and drug development applications.

Overview of Sulfo-Cy3.5 Amine

Sulfo-Cy3.5 amine is a water-soluble cyanine dye characterized by its bright fluorescence and high extinction coefficient.^{[1][2]} The presence of four sulfonate groups enhances its hydrophilicity, making it suitable for biological applications in aqueous environments without the need for organic co-solvents.^{[1][2]} The primary aliphatic amine group allows for covalent conjugation to various electrophiles, such as activated esters and epoxides, facilitating the labeling of biomolecules.^[2]

Storage Conditions

Proper storage is critical to maintain the integrity and shelf life of **Sulfo-Cy3.5 amine**. The following table summarizes the recommended storage conditions for the lyophilized powder and reconstituted solutions.

Condition	Lyophilized Powder	Reconstituted Solution
Temperature	-20°C	-20°C or -80°C
Light	Store in the dark. Avoid prolonged exposure to light.	Store in the dark. Use amber or foil-wrapped tubes.
Moisture	Desiccate.	Store in tightly sealed containers to prevent evaporation and contamination.
Shelf Life	Up to 24 months at -20°C.	Short-term (days to weeks) at -20°C. For long-term storage, aliquot and store at -80°C. Avoid repeated freeze-thaw cycles.
Transportation	Can be shipped at room temperature for up to 3 weeks.	N/A

Handling Procedures

Due to the light-sensitive nature of cyanine dyes and the potential hazards associated with handling chemical reagents, proper handling procedures must be followed.

Personal Protective Equipment (PPE)

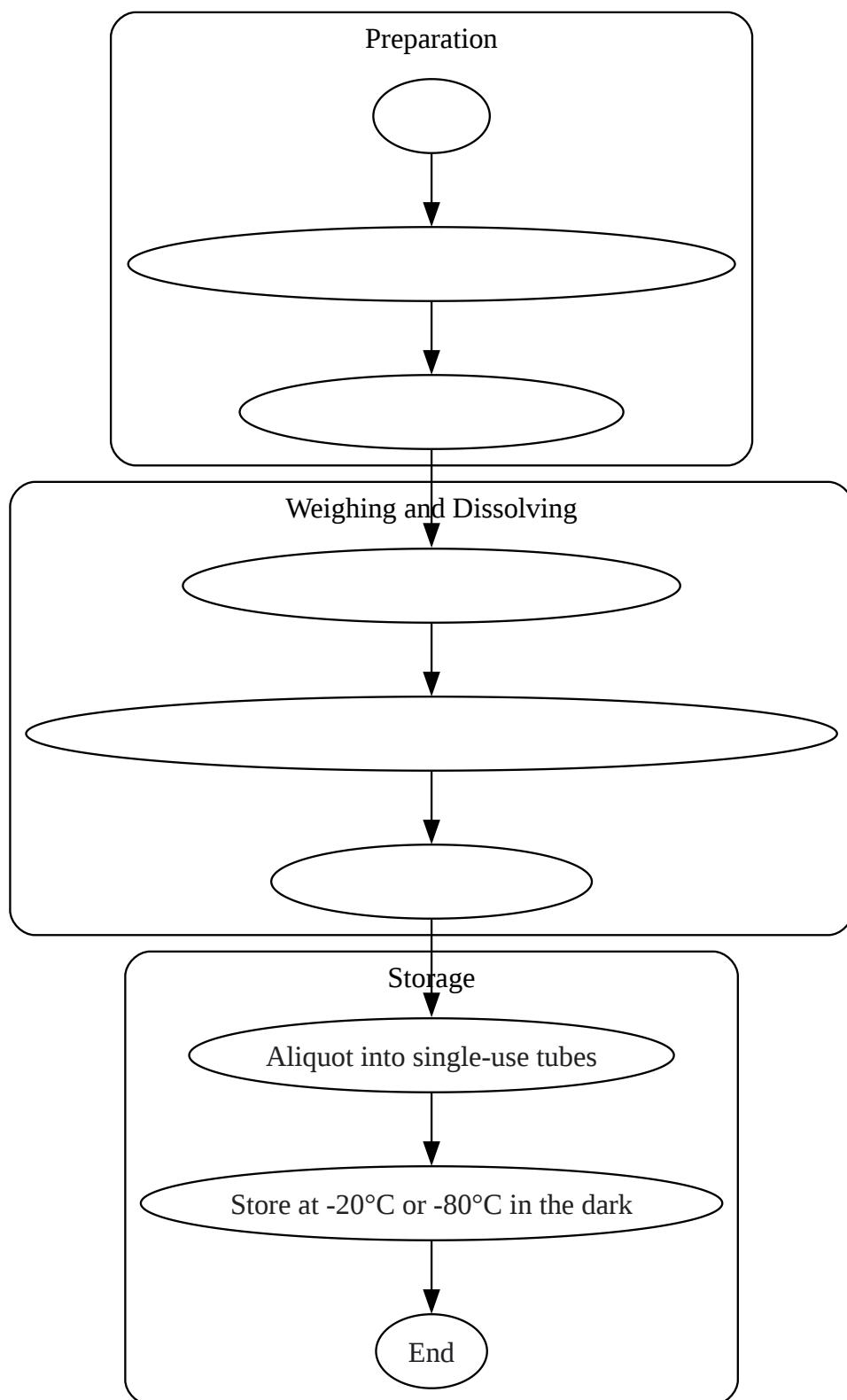
When handling **Sulfo-Cy3.5 amine** powder or solutions, it is essential to wear appropriate personal protective equipment (PPE) to minimize exposure and ensure safety.

PPE Item	Specification
Gloves	Nitrile or latex gloves.
Eye Protection	Safety glasses or goggles.
Lab Coat	Standard laboratory coat.

Weighing and Reconstitution

Follow these steps for accurate weighing and reconstitution of the lyophilized powder:

- **Equilibration:** Before opening, allow the vial of lyophilized powder to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing:** In a well-ventilated area or chemical fume hood, carefully weigh the desired amount of the dye.
- **Solvent Selection:** **Sulfo-Cy3.5 amine** is soluble in high-quality, anhydrous dimethylformamide (DMF), dimethyl sulfoxide (DMSO), or water. The choice of solvent will depend on the specific application.
- **Reconstitution:** Add the appropriate volume of the chosen solvent to the vial to achieve the desired stock concentration. Vortex briefly to ensure the dye is fully dissolved.
- **Storage of Stock Solution:** As mentioned in the storage table, aliquot the stock solution into single-use volumes in tightly sealed, light-protected tubes and store at -20°C or -80°C.

[Click to download full resolution via product page](#)**Workflow for Reconstituting Sulfo-Cy3.5 Amine.**

Experimental Protocols

While specific experimental protocols will vary depending on the application, the following provides a general methodology for assessing the photostability of **Sulfo-Cy3.5 amine**, a critical parameter for fluorescence-based experiments.

Photostability Assessment Protocol

This protocol is adapted from general guidelines for photostability testing of new drug substances and products.

Objective: To evaluate the rate of photobleaching of **Sulfo-Cy3.5 amine** under controlled light exposure.

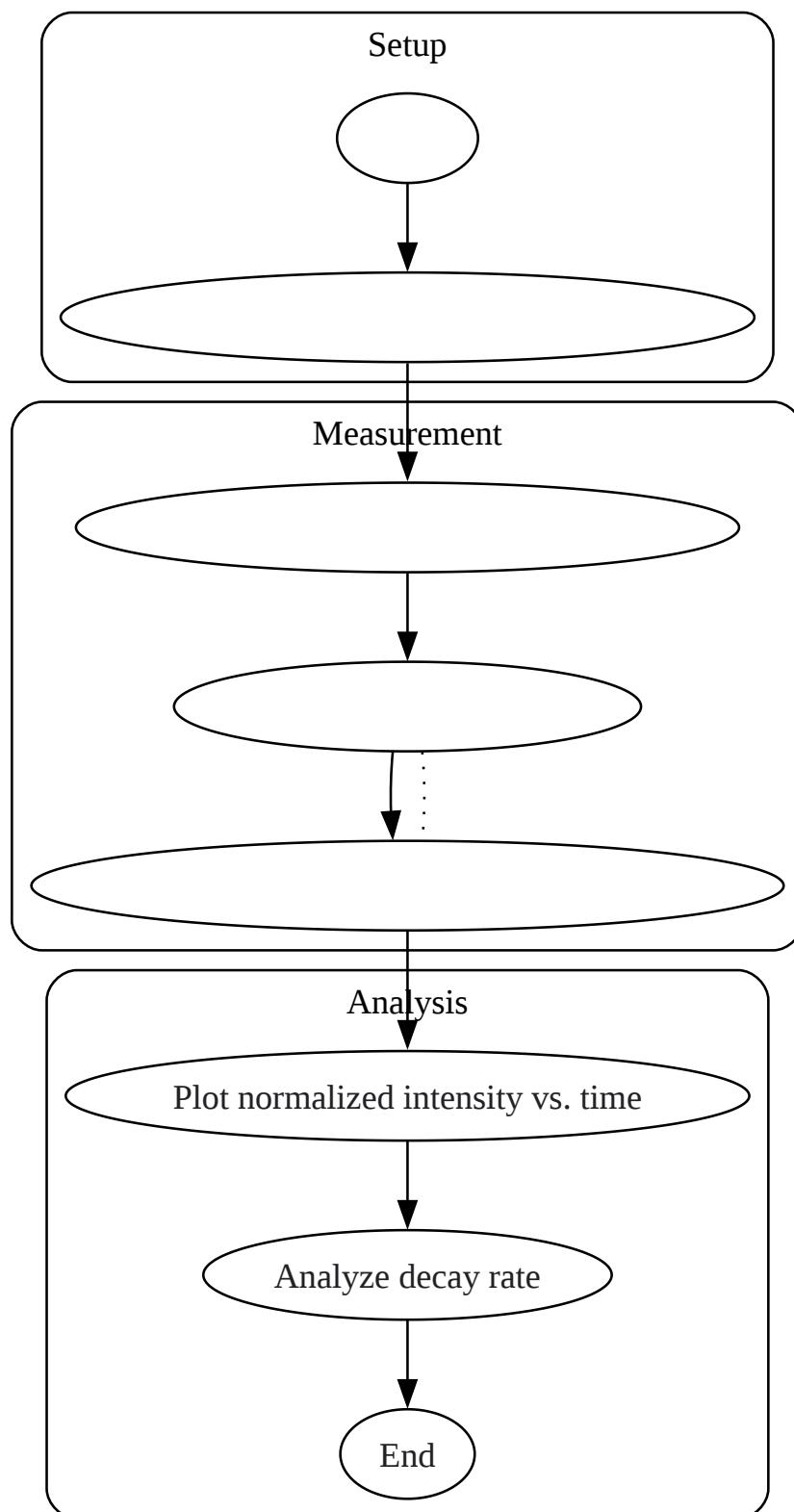
Materials:

- **Sulfo-Cy3.5 amine** stock solution
- Phosphate-buffered saline (PBS), pH 7.4
- Fluorometer or fluorescence microscope with a suitable filter set
- Light source with controlled intensity (e.g., xenon lamp or laser)
- Quartz cuvettes or microscope slides

Methodology:

- **Sample Preparation:** Prepare a dilute solution of **Sulfo-Cy3.5 amine** in PBS. A concentration that gives a mid-range fluorescence signal is recommended.
- **Initial Measurement:** Measure the initial fluorescence intensity (F_0) of the sample before light exposure.
- **Light Exposure:** Expose the sample to a constant and known intensity of light for a defined period.

- Intermittent Measurements: At regular intervals during the light exposure, measure the fluorescence intensity (F_t).
- Data Analysis: Plot the normalized fluorescence intensity (F_t / F_0) against the exposure time. The rate of decay indicates the photostability of the dye.

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Workflow for Photostability Assessment.

Safety and Disposal

While a specific Safety Data Sheet (SDS) for **Sulfo-Cy3.5 amine** is not readily available, general safety precautions for handling fluorescent dyes should be observed.

- Hazard Identification: Fluorescent dyes may cause skin and eye irritation. Avoid inhalation of the powder.
- First Aid:
 - Skin Contact: Wash with soap and water.
 - Eye Contact: Flush with copious amounts of water for at least 15 minutes.
 - Inhalation: Move to fresh air.
 - Ingestion: Consult a physician.
- Disposal: Dispose of the compound and its container in accordance with local, state, and federal regulations.

By adhering to these storage and handling guidelines, researchers can ensure the optimal performance and longevity of **Sulfo-Cy3.5 amine** in their experimental workflows, contributing to reliable and reproducible results.

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References

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